

# Molecular weight and formula of 1-Pyridin-4-ylpiperidin-4-one

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## Compound of Interest

Compound Name: 1-Pyridin-4-ylpiperidin-4-one

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## In-Depth Technical Guide: 1-Pyridin-4-ylpiperidin-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Pyridin-4-ylpiperidin-4-one**, a heterocyclic compound of interest in medicinal chemistry. This document details its chemical properties, potential synthesis strategies, and explores its putative biological significance based on related structures.

## Core Compound Properties

**1-Pyridin-4-ylpiperidin-4-one** is a bicyclic compound featuring a pyridine ring linked to a piperidin-4-one moiety. Its chemical structure and properties are foundational to its potential applications in drug discovery and development.

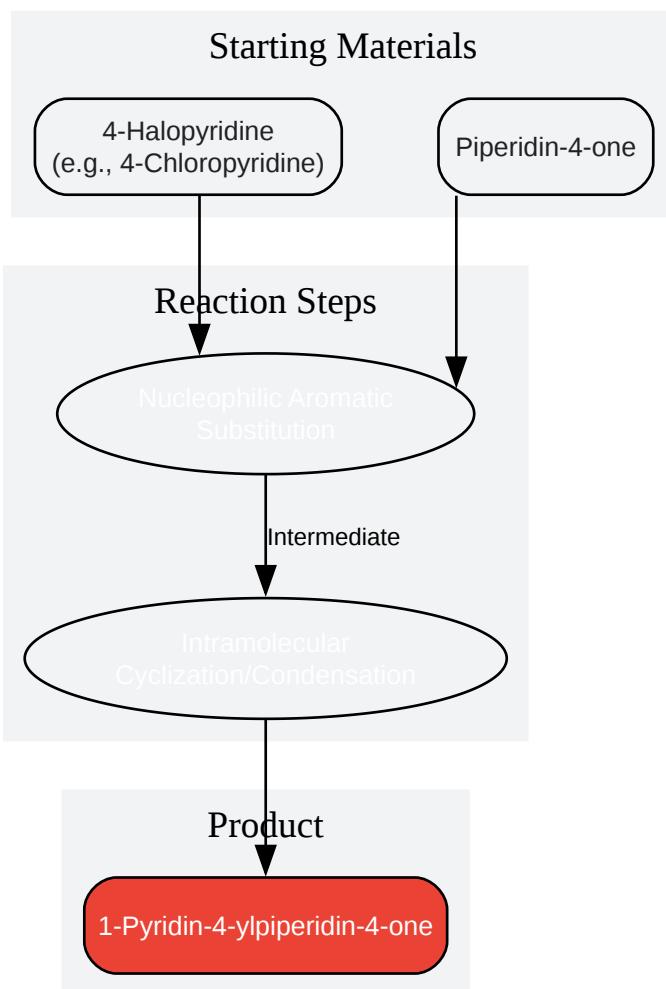
Property	Value
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O
Molecular Weight	176.215 g/mol
Synonyms	2,3,5,6-tetrahydro-[1,4']bipyridinyl-4-one, 1-(pyridin-4-yl)-4-piperidinone, 1-(4-pyridyl)-4-piperidone, 4-Piperidinone,1-(4-pyridinyl), 1-(pyridin-4-yl)-4-oxopiperidine
Physical Properties	Density: 1.164 g/cm <sup>3</sup> Boiling Point: 340.797°C at 760 mmHg Flash Point: 159.908°C

## Synthesis and Formulation

While a specific, detailed experimental protocol for the synthesis of **1-Pyridin-4-ylpiperidin-4-one** is not readily available in public literature, its structure suggests several viable synthetic routes based on established methodologies for analogous piperidin-4-one derivatives.

## Potential Synthesis Pathway: Nucleophilic Aromatic Substitution and Cyclization

A plausible synthetic approach involves the nucleophilic aromatic substitution of a suitable pyridine derivative with a piperidin-4-one precursor, followed by cyclization.



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A potential synthetic workflow for **1-Pyridin-4-ylpiperidin-4-one**.

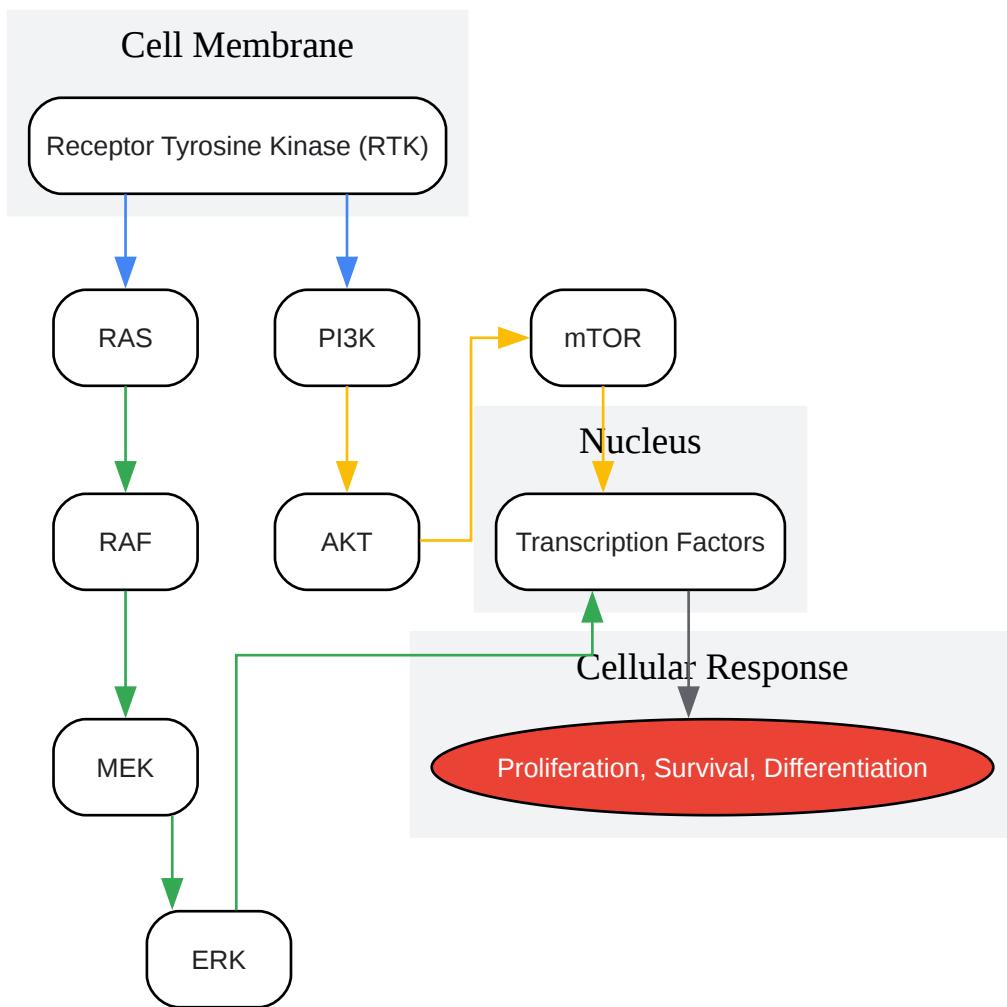
A related synthesis for 1-(Pyridin-4-yl)-piperidine-4-carboxylic acid involves the reaction of 4-Chloropyridine hydrochloride and ethyl isonicotinate in the presence of triethylamine in an ethanol/water solvent system, heated in a sealed tube.<sup>[1]</sup> This suggests that similar conditions could be adapted for the synthesis of the target compound.

## Biological Activity and Therapeutic Potential

The piperidin-4-one scaffold is a well-established pharmacophore present in a multitude of biologically active molecules.<sup>[2]</sup> Derivatives of piperidin-4-one have demonstrated a wide range of pharmacological activities, including anticancer, anti-HIV, and antimicrobial effects.<sup>[2][3]</sup>

## Putative Signaling Pathway Involvement

Given the prevalence of pyridine and piperidine moieties in kinase inhibitors and other signaling modulators, it is plausible that **1-Pyridin-4-ylpiperidin-4-one** could interact with various intracellular signaling pathways. The diagram below illustrates a generalized signaling cascade that is often targeted by small molecule inhibitors containing similar heterocyclic scaffolds.



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Generalized MAPK and PI3K/AKT signaling pathways.

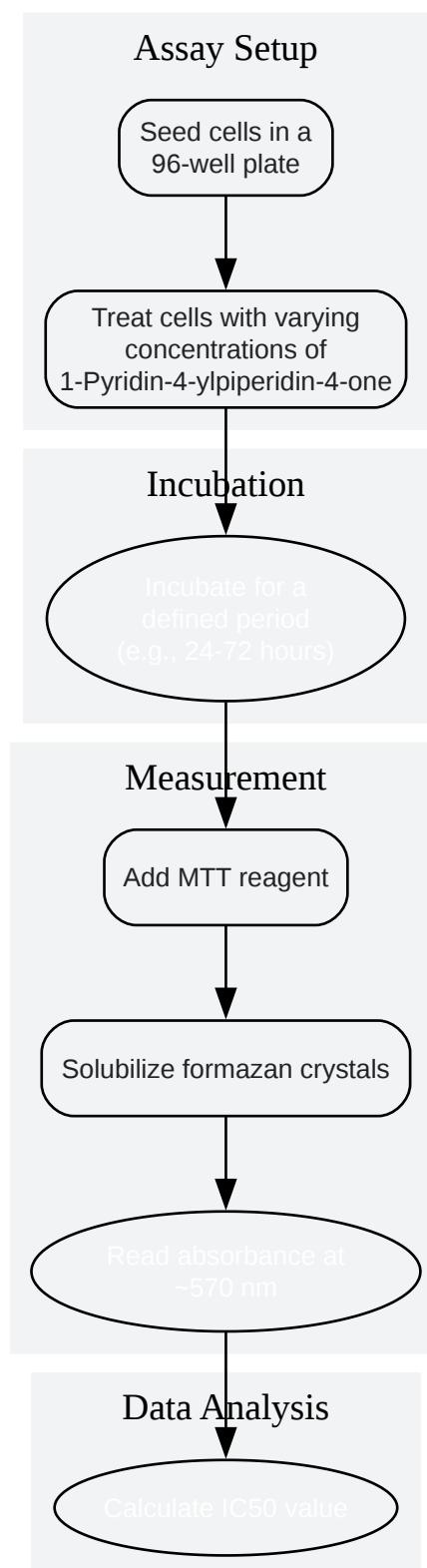
## Experimental Protocols for Biological Evaluation

To ascertain the specific biological activities of **1-Pyridin-4-ylpiperidin-4-one**, a series of *in vitro* and *in vivo* assays would be necessary. The following are generalized protocols that could

be adapted for this purpose.

## In Vitro Cytotoxicity Assay (MTT Assay)

This assay is a colorimetric method for assessing cell metabolic activity and can be used to determine the cytotoxic potential of a compound.



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Workflow for an in vitro MTT cytotoxicity assay.

## Conclusion

**1-Pyridin-4-ylpiperidin-4-one** represents a molecule with significant potential for further investigation in the field of drug discovery. Its structural similarity to known bioactive compounds suggests a range of possible pharmacological activities. The synthetic and experimental frameworks provided in this guide offer a starting point for researchers to explore the therapeutic utility of this and related compounds. Further studies are warranted to fully elucidate its synthetic accessibility, biological activity, and mechanism of action.

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## References

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